

# Technical Support Center: C.I. Reactive Yellow 86 Fixation Efficiency

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## Compound of Interest

Compound Name: C.I. Reactive yellow 86

Cat. No.: B3183079

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This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals improve the fixation efficiency of **C.I. Reactive Yellow 86** in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **C.I. Reactive Yellow 86**?

A1: **C.I. Reactive Yellow 86** is a reactive dye, characterized by its ability to form a covalent bond with the fibers of substrates like cotton, viscose, and other cellulosic materials.<sup>[1][2][3]</sup> This chemical bond results in excellent wash fastness and vibrant color.<sup>[4]</sup> It is a single azo dye with the molecular formula  $C_{18}H_{14}Cl_2N_8Na_2O_9S_2$ .<sup>[1]</sup>

Q2: What is "fixation efficiency" in the context of reactive dyes?

A2: Fixation efficiency refers to the percentage of dye that chemically bonds with the fiber out of the total amount of dye used in the dyeing process. A higher fixation efficiency means less dye is wasted and washed away, leading to better color yield and reduced effluent load.

Q3: What are the main factors influencing the fixation efficiency of **C.I. Reactive Yellow 86**?

A3: The primary factors include:

- pH of the dyebath: An alkaline environment is crucial for the reaction between the dye and the fiber.<sup>[5]</sup>

- Temperature: Temperature affects the rate of both the fixation and hydrolysis reactions.
- Electrolyte (Salt) Concentration: Salt helps in the exhaustion of the dye onto the fiber.[6][7]
- Dyeing Time: Sufficient time is needed for both dye uptake and the fixation reaction.
- Liquor Ratio: The ratio of the weight of the goods to the volume of the dyebath can influence dye concentration and exhaustion.[8]

Q4: What is hydrolysis and how does it affect fixation?

A4: Hydrolysis is a competing reaction where the reactive dye reacts with water molecules in the dyebath instead of the fiber.[5][9] This hydrolyzed dye can no longer form a covalent bond with the fiber, leading to a lower fixation efficiency and an increase in unfixed dye that needs to be washed off.[9]

## Troubleshooting Guide

### Problem 1: Low Fixation Efficiency / Pale Shades

Possible Cause	Troubleshooting Steps
Incorrect pH	The pH of the dyebath is critical for fixation. For most reactive dyes, an alkaline pH of 10.5-11.5 is required. <sup>[9]</sup> Ensure the correct amount of alkali (e.g., soda ash) is used. Use a pH meter for accurate measurement, as test strips can be imprecise. <sup>[10]</sup>
Inadequate Temperature	The reaction rate is temperature-dependent. For hot brand reactive dyes like C.I. Reactive Yellow 86, a temperature of 60-80°C is generally recommended for fixation. Below the optimal temperature, the fixation rate will be slow.
Insufficient Electrolyte	Salt (e.g., sodium chloride or sodium sulfate) is necessary to overcome the electrostatic repulsion between the anionic dye and the negatively charged cellulosic fiber in water. <sup>[6]</sup> <sup>[11]</sup> This promotes dye exhaustion onto the fiber surface, making it available for fixation. Ensure the correct concentration of salt is used based on the desired shade depth.
Premature Hydrolysis	Adding alkali to the dyebath too early can lead to significant hydrolysis before the dye has had a chance to exhaust onto the fiber. The alkali should be added after the dye has been allowed to exhaust in the presence of salt. <sup>[5]</sup>
Incorrect Dyeing Time	The dyeing process consists of an exhaustion phase and a fixation phase. Allow sufficient time for each phase as per the recommended protocol. Typically, 30-60 minutes for exhaustion and 45-90 minutes for fixation. <sup>[5]</sup>

## Problem 2: Uneven Dyeing

Possible Cause	Troubleshooting Steps
Poor Fabric Preparation	Ensure the fabric is properly scoured and bleached to remove impurities, which can hinder uniform dye uptake. <a href="#">[12]</a>
Uneven Temperature Distribution	Maintain uniform temperature throughout the dyebath. Agitate the dyebath or circulate the dye liquor to prevent localized temperature differences.
Rapid Addition of Chemicals	Add the dye, salt, and alkali solutions gradually and in portions to the dyebath. This allows for even distribution and prevents localized high concentrations that can cause uneven dyeing. <a href="#">[13]</a>
Incorrect Liquor Ratio	A very low liquor ratio can restrict the movement of the fabric and lead to uneven dyeing. Ensure the liquor ratio is appropriate for the dyeing machine and fabric type.

### Problem 3: Poor Wash Fastness

Possible Cause	Troubleshooting Steps
Incomplete Removal of Unfixed Dye	Unfixed and hydrolyzed dye that remains on the fabric after dyeing will bleed during washing. A thorough "soaping" or wash-off process is crucial. This typically involves rinsing with cold and hot water, followed by a wash with a detergent at a high temperature (e.g., 90-95°C) to remove all loose dye. <a href="#">[14]</a> <a href="#">[12]</a>
Excessive Hydrolysis	If a large amount of dye has hydrolyzed, it can be difficult to wash out completely. Optimize the dyeing parameters (pH, temperature, and time of alkali addition) to minimize hydrolysis.

## Experimental Protocols

### Standard Exhaust Dyeing Protocol for Cotton with C.I. Reactive Yellow 86

This protocol is a general guideline and may need to be optimized based on the specific substrate and desired shade.

#### 1. Materials:

- **C.I. Reactive Yellow 86**
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Glauber's salt ( $\text{Na}_2\text{SO}_4$ )
- Soda ash ( $\text{Na}_2\text{CO}_3$ )
- Wetting agent (optional)
- Sequestering agent (optional)
- Acetic acid (for neutralization)
- Non-ionic detergent (for soaping)
- Laboratory dyeing machine (e.g., beaker dyer)

#### 2. Procedure:

- Dye Bath Preparation:
  - Set the liquor ratio (e.g., 1:20, meaning 20 mL of water for every 1 g of fabric).
  - Add the required amount of water to the dyeing vessel.
  - Add a wetting agent and a sequestering agent if necessary.
  - Set the initial temperature to 30-40°C.

- Exhaustion Phase:
  - Introduce the pre-wetted cotton fabric into the dyebath.
  - Add the pre-dissolved **C.I. Reactive Yellow 86** solution.
  - Run for 10-15 minutes.
  - Gradually add the required amount of salt in two to three portions over 15-20 minutes.
  - Raise the temperature to the fixation temperature (e.g., 60-80°C) over 20-30 minutes.
  - Continue running at this temperature for 30 minutes to ensure maximum exhaustion.
- Fixation Phase:
  - Add the pre-dissolved soda ash solution in two portions over 10-15 minutes.
  - Continue dyeing at the fixation temperature for 45-60 minutes.
- Wash-off:
  - Cool the dyebath and drain the liquor.
  - Rinse the fabric thoroughly with cold water.
  - Rinse with hot water (e.g., 70-80°C).
  - Perform a soaping wash with a non-ionic detergent (1-2 g/L) at or near boiling (95°C) for 10-15 minutes.
  - Rinse again with hot and then cold water.
  - Neutralize with a dilute acetic acid solution if necessary.
  - Rinse with cold water and dry.

## Method for Determining Fixation Efficiency

Fixation efficiency can be determined spectrophotometrically by measuring the amount of unfixed dye in the dyebath and wash-off liquors.

- Prepare a calibration curve for **C.I. Reactive Yellow 86** by measuring the absorbance of a series of standard solutions of known concentrations at the dye's maximum absorbance wavelength ( $\lambda_{\text{max}}$ ).
- Collect all liquors: the initial dyebath, the spent dyebath after dyeing, and all the rinsing and soaping liquors.
- Measure the volume of each collected liquor.
- Measure the absorbance of each liquor (diluting if necessary to fall within the range of the calibration curve).
- Calculate the concentration of the dye in each liquor using the calibration curve.
- Calculate the total amount of unfixed dye.
- Calculate the fixation efficiency (F%) using the following formula:

$$F\% = [(\text{Initial amount of dye} - \text{Total amount of unfixed dye}) / \text{Initial amount of dye}] \times 100$$

## Quantitative Data

The following tables provide general guidelines for the amounts of chemicals required for dyeing cotton with **C.I. Reactive Yellow 86** for different shade depths. These values should be optimized for specific experimental conditions.

Table 1: Dyeing Recipe for **C.I. Reactive Yellow 86** on Cotton (Exhaust Method)

Parameter	Light Shade (e.g., 0.5% owf)	Medium Shade (e.g., 2% owf)	Dark Shade (e.g., 4% owf*)
C.I. Reactive Yellow 86	0.5%	2%	4%
Salt (NaCl or Na <sub>2</sub> SO <sub>4</sub> )	40-60 g/L	60-80 g/L	80-100 g/L
Soda Ash (Na <sub>2</sub> CO <sub>3</sub> )	10-15 g/L	15-20 g/L	20 g/L
Liquor Ratio	1:15 - 1:20	1:15 - 1:20	1:10 - 1:15
Fixation Temperature	60-80 °C	60-80 °C	60-80 °C
Fixation Time	45-60 min	60-75 min	75-90 min

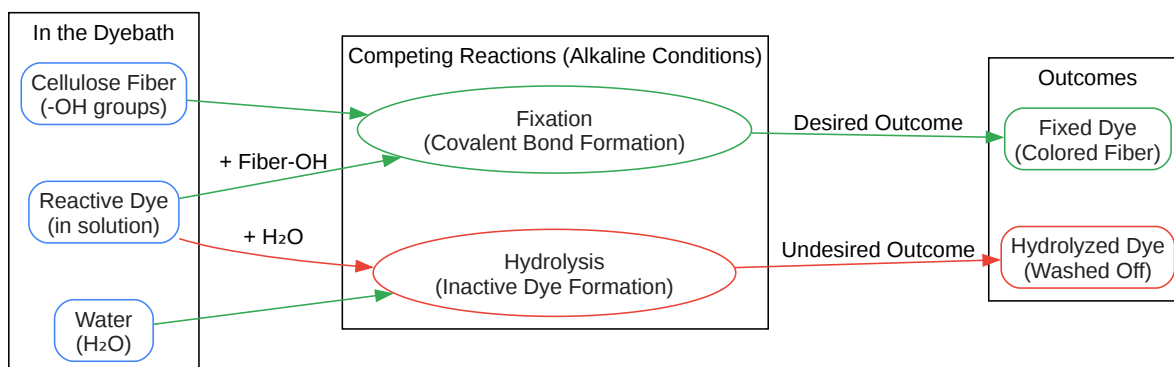
\*owf = on the weight of fabric

Table 2: Influence of Key Parameters on Fixation Efficiency (General Trends)

Parameter Change	Effect on Fixation Rate	Effect on Hydrolysis Rate	Overall Impact on Fixation Efficiency
Increase in Temperature	Increases	Increases (often more significantly)	Can decrease if temperature is too high
Increase in pH (Alkali)	Increases	Increases	Can decrease if pH is too high
Increase in Salt Conc.	Increases dye exhaustion	Minimal direct effect	Generally increases up to a point
Increase in Liquor Ratio	Decreases dye concentration	No direct effect	Can decrease due to lower exhaustion

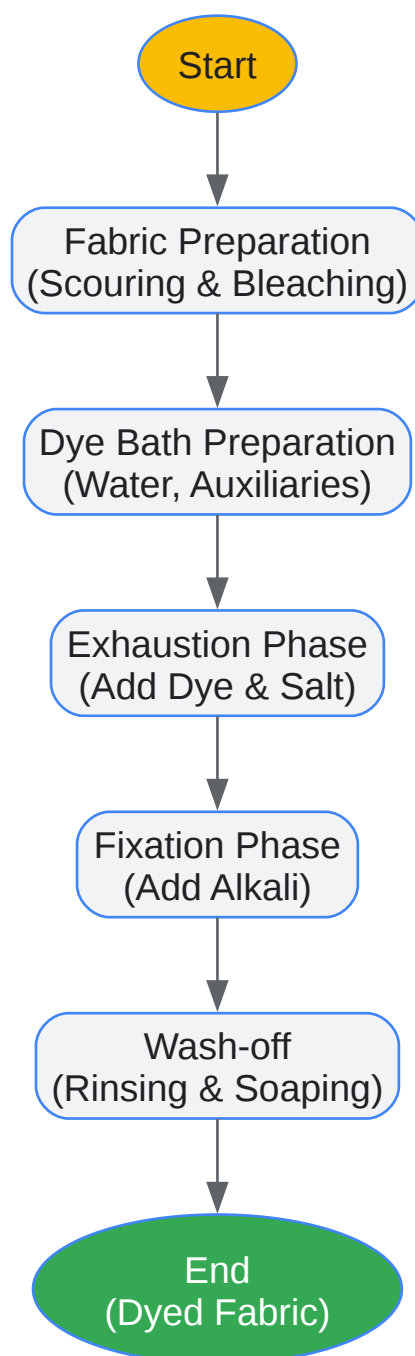
## Visualizations





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Caption: Competing reactions of fixation and hydrolysis for reactive dyes.



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Caption: General workflow for exhaust dyeing with reactive dyes.

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